

Sichere Entsorgung von Tetraethylgerman: Ein Leitfaden für Forschungslabore

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Tetraethylgermane*

Cat. No.: *B1293566*

[Get Quote](#)

Essentielle Sicherheits- und Logistikinformationen für den ordnungsgemäßen Umgang und die Entsorgung von Tetraethylgerman

Für Forscher, Wissenschaftler und Fachleute in der Arzneimittelentwicklung ist die Gewährleistung der Sicherheit im Labor von höchster Priorität. Tetraethylgerman, eine metallorganische Germaniumverbindung, erfordert aufgrund seiner gefährlichen Eigenschaften besondere Handhabungs- und Entsorgungsverfahren. Dieser Leitfaden bietet detaillierte, schrittweise Anweisungen, um die sichere Entsorgung von Tetraethylgerman zu gewährleisten und das Vertrauen in die Laborpraktiken zu stärken.

Tetraethylgerman ist als entzündbare Flüssigkeit und Dampf eingestuft, gesundheitsschädlich beim Verschlucken, verursacht Hautreizungen und schwere Augenreizungen und kann die Atemwege reizen.^{[1][2][3]} Eine unsachgemäße Entsorgung kann eine erhebliche Gefahr für Mensch und Umwelt darstellen. Daher ist die Einhaltung der Vorschriften für gefährliche Abfälle unerlässlich.

Wichtige Sicherheitsdaten und Gefahrenklassifizierung

Die folgende Tabelle fasst die wichtigsten quantitativen Daten und Klassifizierungen für Tetraethylgerman zusammen, die für eine sichere Handhabung und Entsorgung relevant sind.

Eigenschaft	Wert	Quelle
UN-Nummer	1993	[1]
Gefahrenklasse	3 (Entzündbare Flüssigkeiten)	[1]
Verpackungsgruppe	III	[1]
Flammpunkt	35 °C (95 °F)	[4]
Siedepunkt	163 - 165 °C	[4]
Dichte	0.998 g/cm³	[4]
GHS-Piktogramme	GHS02 (Flamme), GHS07 (Ausrufezeichen)	[3][4]
Gefahrenhinweise	H226, H302, H315, H319, H335	[2][4]

Protokoll für die Entsorgung von Tetraethylgerman

Dieses Protokoll beschreibt die Schritte zur sicheren Entsorgung von Abfällen, die Tetraethylgerman enthalten. Es ist entscheidend, dass Abfallerzeuger die lokalen, regionalen und nationalen Vorschriften für gefährliche Abfälle konsultieren, um eine vollständige und genaue Klassifizierung und Entsorgung sicherzustellen.[1]

1. Persönliche Schutzausrüstung (PSA):

- Tragen Sie immer geeignete PSA: Schutzhandschuhe (Neopren oder Nitrilkautschuk), Schutzbrille mit Seitenschutz oder Chemikalienschutzbrille und Laborkittel.[3]
- Bei unzureichender Belüftung oder Gefahr des Einatmens von Dämpfen ist ein NIOSH-zertifiziertes Atemschutzgerät mit organischem Dampffilter zu verwenden.[3]

2. Abfallsammlung und -lagerung:

- Sammeln Sie Abfälle, die Tetraethylgerman enthalten, in einem dafür vorgesehenen, ordnungsgemäß gekennzeichneten und dicht verschließbaren Behälter.

- Der Abfallbehälter muss aus einem Material bestehen, das mit Tetraethylgerman kompatibel ist. Verwenden Sie nach Möglichkeit den Originalbehälter.
- Lagern Sie den Abfallbehälter an einem kühlen, trockenen und gut belüfteten Ort, entfernt von Hitze, Funken, offenen Flammen und unverträglichen Materialien wie starken Oxidationsmitteln und Halogenen.[1][3]
- Stellen Sie sicher, dass der Lagerbereich nur für autorisiertes Personal zugänglich ist.

3. Umgang mit Verschüttungen:

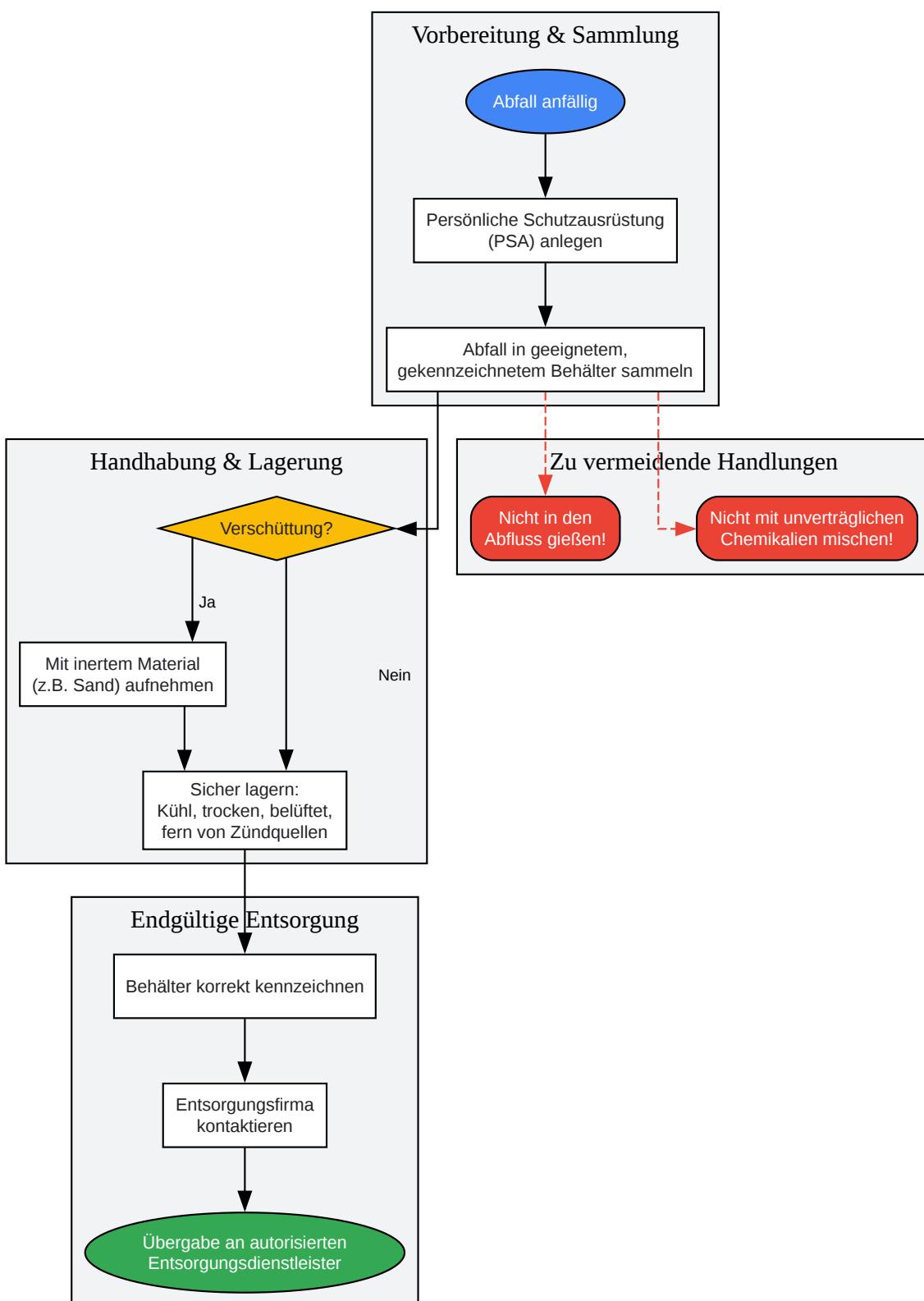
- Im Falle einer kleinen Verschüttung, entfernen Sie alle Zündquellen und sorgen Sie für ausreichende Belüftung.
- Nehmen Sie die verschüttete Flüssigkeit mit einem inerten, nicht brennbaren Absorptionsmittel wie Vermiculit oder Sand auf.
- Verwenden Sie funkenfreies Werkzeug, um das kontaminierte Material aufzunehmen und in einen geeigneten Behälter für die chemische Abfallentsorgung zu geben.[1]
- Spülen Sie die Reste nicht in die Kanalisation.[1]

4. Vorbereitung für die Abholung:

- Kennzeichnen Sie den Abfallbehälter deutlich mit "Gefährlicher Abfall", "Entzündbare Flüssigkeit" und dem Namen "Tetraethylgerman".
- Füllen Sie alle erforderlichen Abfalldokumente gemäß den institutionellen und gesetzlichen Vorschriften aus.
- Kontaktieren Sie das für die Entsorgung von gefährlichen Abfällen zuständige Unternehmen oder die entsprechende Abteilung Ihrer Einrichtung, um die Abholung zu veranlassen.

Logischer Arbeitsablauf für die Entsorgung

Das folgende Diagramm veranschaulicht den logischen Arbeitsablauf für die sichere Entsorgung von Tetraethylgerman.

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.com [fishersci.com]
- 2. Tetraethylgermane | C₈H₂₀Ge | CID 11703 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. gelest.com [gelest.com]
- 4. Tetraethylgermanium - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Sichere Entsorgung von Tetraethylgerman: Ein Leitfaden für Forschungslabore]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1293566#tetraethylgermane-proper-disposal-procedures>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com